

An In-depth Technical Guide to 2-Cyanoethyltrichlorosilane: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: 2-Cyanoethyltrichlorosilane

CAS No.: 10731-22-3

Cat. No.: B088444

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Introduction

2-Cyanoethyltrichlorosilane (CETCS), with the chemical formula $C_3H_4Cl_3NSi$, is a bifunctional organosilane compound of significant interest in materials science and synthetic chemistry.^{[1][2]} Its molecular architecture is characterized by a reactive trichlorosilyl group at one end and a cyanoethyl group at the other. This dual functionality makes it a versatile chemical intermediate. The trichlorosilyl moiety provides a potent handle for covalent attachment to hydroxylated surfaces or for reaction with nucleophiles, while the cyano group offers a site for further organic transformations.^[3] This guide provides a comprehensive overview of the core chemical properties, reactivity, and handling of CETCS, offering field-proven insights for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

A foundational understanding of **2-Cyanoethyltrichlorosilane** begins with its physical and chemical characteristics. These properties dictate its handling, storage, and reaction

conditions.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ Cl ₃ NSi	[1]
Molecular Mass	188.52 g/mol	[1]
Appearance	Straw-colored liquid	[1]
Odor	Acrid, similar to hydrogen chloride	[1]
Density	1.356 g/cm ³	[4]
Boiling Point	Not specified, vapor pressure is 12 mm Hg at 85°C	[4]
Refractive Index	1.4615	[4]
CAS Number	1071-22-3	[5]

Core Reactivity of the Trichlorosilyl Group

The epicenter of CETCS's reactivity is the silicon atom bonded to three chlorine atoms. The high electronegativity of the chlorine atoms renders the silicon atom highly electrophilic, making it susceptible to nucleophilic attack. This reactivity is the cornerstone of its utility, particularly in surface modification and as a chemical intermediate.

Hydrolysis: Extreme Moisture Sensitivity

The most critical reactive property of **2-Cyanoethyltrichlorosilane** is its violent reaction with water and moisture.[6] This is a characteristic feature of chlorosilanes. The reaction is an exothermic hydrolysis that proceeds rapidly, liberating significant quantities of corrosive hydrogen chloride (HCl) gas.[1][6]

Mechanism: The reaction begins with the nucleophilic attack of water on the electrophilic silicon center. This is followed by the elimination of a chloride ion, which subsequently abstracts a proton from the attacking water molecule to form HCl. This process repeats for all three chlorine atoms, yielding a silanetriol intermediate (3-(trihydroxysilyl)propanenitrile). These

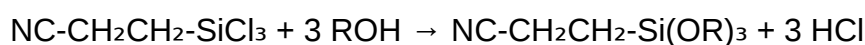
silanol intermediates are unstable and readily undergo intermolecular condensation to form stable siloxane (Si-O-Si) networks or oligomers.[7][8]

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Causality Insight: This extreme reactivity necessitates that all handling and reactions involving CETCS be performed under strictly anhydrous conditions using inert atmospheres (e.g., nitrogen or argon) to prevent uncontrolled polymerization and the release of hazardous HCl gas.[1]

Alcoholysis: Synthesis of Alkoxysilane Derivatives

In a reaction analogous to hydrolysis, CETCS reacts readily with alcohols (alcoholysis) to form 2-cyanoethyltrialkoxysilanes.[9][10] This reaction also produces hydrogen chloride as a byproduct.



Mechanism: The mechanism mirrors hydrolysis, with the alcohol's oxygen atom acting as the nucleophile. The reaction is often carried out in the presence of a tertiary amine base (e.g., triethylamine) to act as an HCl scavenger, driving the reaction to completion by precipitating the amine hydrochloride salt.[3] This approach is fundamental for converting the highly reactive trichlorosilane into more moderately reactive and easier-to-handle trialkoxysilane derivatives, which are common reagents in sol-gel processes and surface functionalization.[3]

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Surface Modification: Covalent Functionalization

A primary application of CETCS is the functionalization of surfaces rich in hydroxyl groups, such as glass, silica, and other metal oxides.[11][12] The trichlorosilyl group reacts with surface silanols (Si-OH) to form highly stable, covalent siloxane (Si-O-Si) bonds. This process anchors the cyanoethyl group to the substrate, effectively modifying the surface's chemical properties.

Causality Insight: The process is a self-assembling monolayer (SAM) formation. The initial hydrolysis of Si-Cl bonds by trace surface water forms reactive Si-OH groups on the molecule, which then condense with the surface -OH groups.[11] A final heating or "curing" step is often employed to drive the condensation reaction and promote cross-linking between adjacent silane molecules, creating a more robust and stable surface layer.

Experimental Protocol: Surface Modification of Glass

This protocol provides a validated methodology for creating a cyano-terminated surface on glass slides, a common prerequisite for fabricating microarrays or biosensors.

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Step 1: Substrate Cleaning

- Place glass slides in a slide rack.
- Sonicate in a beaker of acetone for 15 minutes.[11]
- Rinse thoroughly with deionized (DI) water.
- Sonicate in ethanol for 15 minutes.[11]
- Rinse thoroughly with DI water and dry under a stream of nitrogen.

Step 2: Surface Activation (Generation of Hydroxyl Groups)

- CAUTION: Piranha solution is extremely corrosive and explosive. Handle with extreme care in a fume hood and wear appropriate personal protective equipment (PPE).
- Prepare Piranha solution by slowly adding 3 parts of concentrated sulfuric acid to 1 part of 30% hydrogen peroxide.
- Immerse the cleaned slides in the Piranha solution for 30 minutes.[11]

- Carefully remove the slides and rinse extensively with DI water.
- Dry the slides in an oven at 120°C for at least 1 hour and cool in a desiccator.[11]

Step 3: Silanization

- CAUTION: This step must be performed in a fume hood as HCl gas is evolved. Use anhydrous solvents and glassware.
- Prepare a 2% (v/v) solution of **2-Cyanoethyltrichlorosilane** in anhydrous toluene in a sealed container.[11]
- Immerse the dry, activated slides in the silane solution for 2 hours at room temperature with gentle agitation.[11]

Step 4: Rinsing and Curing

- Remove the slides from the silanization solution and rinse thoroughly with anhydrous toluene to remove physisorbed silane.[11]
- Rinse the slides with ethanol.[11]
- Dry the slides with a stream of nitrogen.
- Cure the slides by baking in an oven at 120°C for 1 hour to promote covalent bonding and cross-linking.
- Store the functionalized slides in a desiccator until use.

Reactivity of the Cyanoethyl Group

While the trichlorosilyl group dictates the anchoring chemistry, the terminal nitrile (cyano) group provides the platform for subsequent synthetic modifications. The nitrile group is a versatile functional group in organic synthesis.[13]

- Hydrolysis: The nitrile can be hydrolyzed under acidic or basic conditions to a carboxylic acid or an amide, respectively, transforming the surface from moderately polar to highly hydrophilic and charged.

- **Reduction:** It can be reduced to a primary amine (-CH₂NH₂) using reducing agents like lithium aluminum hydride (LiAlH₄) or catalytic hydrogenation. This converts the surface to one that is positively charged at neutral pH, which is useful for immobilizing DNA or other negatively charged biomolecules.
- **Nucleophilic Addition:** The carbon atom of the nitrile group is electrophilic and can be attacked by organometallic reagents (e.g., Grignard reagents) to form ketones after hydrolysis.

Synthesis

2-Cyanoethyltrichlorosilane is typically synthesized via the hydrosilylation of acrylonitrile with trichlorosilane (HSiCl₃). This addition reaction is often catalyzed by tertiary phosphines, which selectively yield the desired β-isomer (**2-cyanoethyltrichlorosilane**) over the hydrolytically unstable α-isomer.[14]



Safety, Handling, and Storage

Due to its high reactivity and hazardous byproducts, strict safety protocols are mandatory when working with **2-Cyanoethyltrichlorosilane**.

- **Hazards:** The compound is corrosive and causes severe skin burns and eye damage.[1] It is harmful if swallowed and contact with water releases toxic and corrosive hydrogen chloride gas.[1][6]
- **Handling:** Always handle in a well-ventilated fume hood. Wear appropriate PPE, including neoprene or nitrile rubber gloves, chemical safety goggles, a face shield, and a lab coat.[1] Emergency eye wash fountains and safety showers must be readily accessible.[1]
- **Storage:** Store in a tightly closed container under a dry, inert atmosphere (e.g., nitrogen). The storage area should be cool, dry, well-ventilated, and separate from incompatible materials such as water, alcohols, amines, and oxidizing agents.[1]

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